

1,4-Dibromo-2-butene molecular weight and formula

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Compound of Interest

Compound Name: 1,4-Dibromo-2-butene

Cat. No.: B1588463

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An In-depth Technical Guide on 1,4-Dibromo-2-butene

For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This guide provides core technical data on **1,4-Dibromo-2-butene**, a chemical intermediate used in various synthetic applications.

Core Chemical Data

1,4-Dibromo-2-butene is a halogenated hydrocarbon. It exists as two geometric isomers, cis and trans, due to the central carbon-carbon double bond. The fundamental chemical properties, however, remain consistent across both forms.

Molecular Formula and Weight

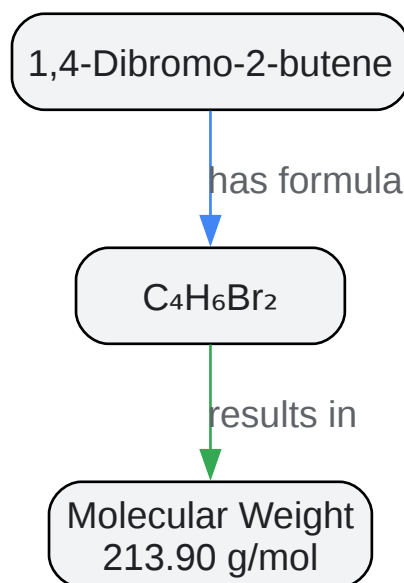
The elemental composition and molar mass are critical for stoichiometric calculations in reaction planning and for analytical characterization.

Property	Value	Citations
Molecular Formula	C ₄ H ₆ Br ₂	[1][2][3][4]
Molecular Weight	213.90 g/mol	[1][2][3][5]
Alternate Reported MW	213.898 g/mol , 213.91 g/mol	[4][6]

The minor variations in reported molecular weight are attributable to differences in isotopic abundance considerations and rounding conventions.[4][6] The linear formula for the trans isomer is $\text{BrCH}_2\text{CH}=\text{CHCH}_2\text{Br}$. [5]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's name, its empirical formula, and its calculated molecular weight.



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Relationship between chemical name, formula, and molecular weight.

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